Application Note: Advanced Fluorination Strategies in Agrochemical Synthesis

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Compound of Interest	
Compound Name:	*4-Bromo-1,1,1,3,3-pentafluorobutane*
CAS No.:	*933600-79-4*
Cat. No.:	*B1522068*

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Utilizing **4-Bromo-1,1,1,3,3-pentafluorobutane** as a Critical Building Block for Next-Generation Active Ingredients

Part 1: Executive Summary & Technical Significance

In the competitive landscape of modern agrochemical discovery, the "Fluorine Effect" remains a cornerstone of structure-activity relationship (SAR) optimization. While trifluoromethyl (

) and difluoromethoxy (

) groups are ubiquitous, recent trends favor longer, polyfluorinated aliphatic chains to fine-tune lipophilicity (

) and metabolic stability without incurring the steric penalty of perfluorinated chains.

4-Bromo-1,1,1,3,3-pentafluorobutane (Structure:

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) is a specialized electrophile designed to introduce the 2,2,4,4,4-pentafluorobutyl moiety. This specific fluorination pattern offers a unique advantage: the alternating methylene spacers (

) interrupt the electron-withdrawing continuum, allowing for distinct conformational flexibility while maintaining high metabolic resistance against oxidative degradation.

Key Applications:

- N-Alkylation of Pyrazoles: Synthesis of SDHI (Succinate Dehydrogenase Inhibitor) fungicide analogs.
- O-Alkylation of Phenols: Creation of novel fluoroalkoxy bridges in insecticides.
- Lipophilicity Modulation: Adjusting the hydrophobicity profile of systemic herbicides to improve xylem translocation.

Part 2: Chemical Profile & Reactivity Analysis

Before initiating synthesis, researchers must understand the unique reactivity profile imposed by the

-fluorine substituents.

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Property	Specification	Mechanistic Implication
Chemical Formula		Moderate molecular weight (226.97 g/mol) allows for atom-efficient installation.
Structure		The leaving group ( ) is on a primary carbon ( ), adjacent to a gem-difluoro group ( ).
Electrophilicity	Enhanced	The group at the -position exerts a strong inductive effect ( ), increasing the electrophilicity of the -carbon ( ).
Elimination Risk	Moderate	The protons on are acidified by the adjacent , but the absence of -protons (blocked by) prevents standard elimination toward the chain.

Reactivity Insight: Unlike standard alkyl halides, the presence of the

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-difluoromethylene group significantly retards

reaction rates due to the "negative hyperconjugation" effect and dipolar repulsion in the transition state. Therefore, protocols must utilize polar aprotic solvents and cesium bases to maximize nucleophilicity and overcome the activation energy barrier.

Part 3: Experimental Protocols

Protocol A: N-Alkylation of Pyrazole Scaffolds (General Procedure)

Target: Synthesis of N-(2,2,4,4,4-pentafluorobutyl)pyrazoles, common precursors for carboxamide fungicides.

Reagents:

- Substituted Pyrazole (1.0 equiv)[1]
- **4-Bromo-1,1,1,3,3-pentafluorobutane** (1.2 equiv)
- Cesium Carbonate (

) (2.0 equiv)
- Solvent: Anhydrous DMF or NMP (0.2 M concentration)

Step-by-Step Methodology:

- Activation:
  - Charge a flame-dried reaction vessel with the substituted pyrazole (e.g., ethyl 3-(difluoromethyl)-1H-pyrazole-4-carboxylate) and anhydrous DMF.
  - Add

    in a single portion.
  - Mechanistic Note: Cesium is preferred over potassium due to the "Cesium Effect," where the larger cation radius creates a "naked," more reactive pyrazolate anion, essential for attacking the deactivated fluorinated electrophile.
  - Stir at room temperature for 30 minutes to ensure deprotonation.

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- Alkylation:
  - Add **4-Bromo-1,1,1,3,3-pentafluorobutane** dropwise via syringe.
  - Heat the mixture to 80°C.
  - Critical Control Point: Do not exceed 100°C. While higher temperatures increase rate, they promote the formation of N2-alkylated regioisomers (if the pyrazole is asymmetric) and potential degradation of the fluorinated chain.
- Monitoring:
  - Monitor via LC-MS or TLC (Hexane/EtOAc). Reaction typically reaches completion in 6–12 hours.
  - Look for the mass shift:

    (

).
- Workup:
  - Cool to room temperature. Dilute with water (5x reaction volume) and extract with Ethyl Acetate (3x).
  - Wash combined organics with brine to remove residual DMF.
  - Dry over

    , filter, and concentrate.
- Purification:
  - Purify via silica gel chromatography. The fluorinated tail significantly increases lipophilicity; expect the product to elute much earlier than the starting pyrazole.

Protocol B: O-Alkylation of Phenols (Ether Synthesis)

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Target: Synthesis of fluoroalkoxy aryl ethers for insecticide/acaricide discovery.

Reagents:

- Substituted Phenol (1.0 equiv)
- **4-Bromo-1,1,1,3,3-pentafluorobutane** (1.5 equiv)
- Potassium Carbonate (

) (2.5 equiv)
- Catalyst: Potassium Iodide (

) (0.1 equiv)
- Solvent: Acetonitrile (

)

Methodology:

- Dissolve phenol in MeCN. Add

  and

  .
- Add the brominated fluorocarbon.
- Heat to reflux (approx. 82°C) for 16 hours.
- Note: The addition of KI (Finkelstein condition) generates the in situ iodide (

  ), which is a better leaving group than bromide, accelerating the reaction with the sterically/electronically encumbered fluorinated chain.

Part 4: Process Visualization (Graphviz)

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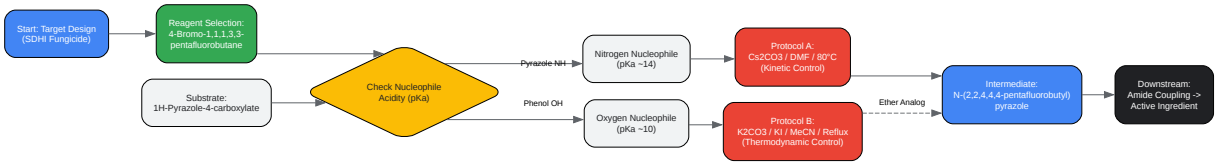
The following diagram illustrates the decision logic and reaction pathway for synthesizing a fluorinated SDHI fungicide precursor using this building block.



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Caption: Workflow for selecting the optimal alkylation protocol based on nucleophile type to introduce the pentafluorobutyl moiety.

Part 5: Safety & Handling (Critical)

- Volatility: While the boiling point is estimated >100°C, the compound has significant vapor pressure. Handle in a well-ventilated fume hood.
- Incompatibility: Avoid contact with strong reducing agents (e.g.,

) or extremely strong bases (e.g.,

) directly, as this may trigger defluorination or decomposition of the polyfluoroalkyl chain.
- Waste Disposal: Fluorinated organic waste requires high-temperature incineration. Do not dispose of in standard organic waste streams if segregation is possible.

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